

Potential off-target effects of GSK2292767

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Compound of Interest

Compound Name: GSK2292767

Cat. No.: B607790

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Technical Support Center: GSK2292767

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **GSK2292767**. The information is designed to address specific issues that may be encountered during experiments, with a focus on understanding and investigating potential off-target effects.

Frequently Asked Questions (FAQs)

Q1: What is the known selectivity profile of **GSK2292767**?

A1: **GSK2292767** is a potent and highly selective inhibitor of the phosphoinositide 3-kinase delta (PI3K δ) isoform.[1][2] Published data indicates that it demonstrates greater than 500-fold selectivity over other PI3K isoforms.[1] Furthermore, it has been shown to be over 100-fold selective against a broader panel of kinases, including those in the Millipore kinase panel.[3]

Q2: My experimental results are inconsistent with the known on-target activity of **GSK2292767**. Could off-target effects be the cause?

A2: While **GSK2292767** is highly selective, unexpected or inconsistent results can sometimes suggest off-target effects, especially at high concentrations. Kinase inhibitors can interact with multiple kinases due to the conserved nature of the ATP-binding site across the kinome.[4] These unintended interactions may lead to phenotypic outcomes independent of PI3K δ inhibition. It is crucial to perform validation experiments to determine if the observed effects are due to off-target activities.

Q3: What are the potential class-wide effects of PI3K δ inhibitors that I should be aware of?

A3: PI3K δ is predominantly expressed in hematopoietic cells and plays a crucial role in the immune system.^[5] Therefore, both on-target and potential off-target effects of PI3K δ inhibitors can manifest as immunological or hematological changes. Common adverse events associated with the PI3K δ inhibitor class include gastrointestinal issues (like diarrhea and colitis), transaminitis (elevated liver enzymes), myelosuppression, and an increased risk of infections.^{[6][7][8]}

Troubleshooting Guides

Guide 1: Investigating Unexpected Phenotypes

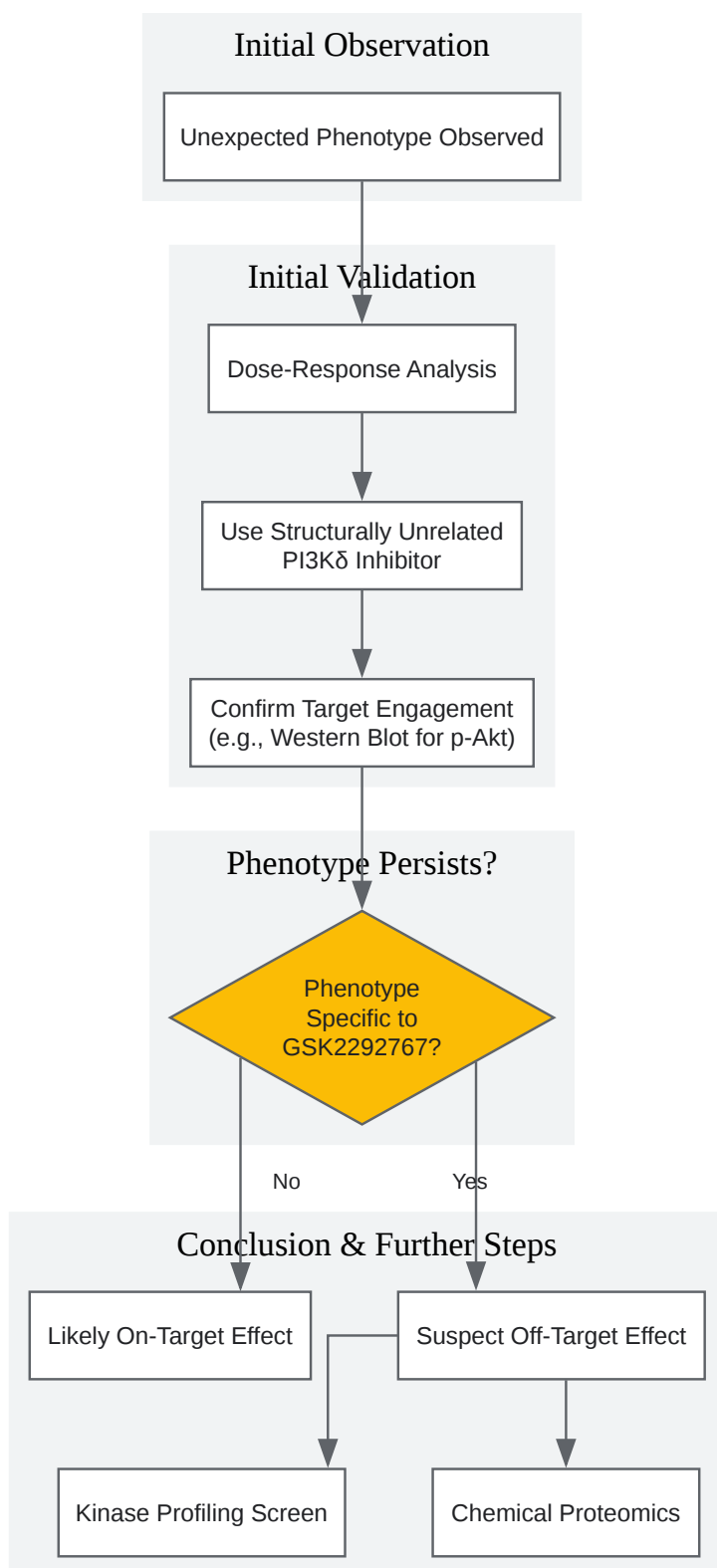
If you observe a cellular phenotype that is not readily explained by the inhibition of the PI3K δ pathway, the following troubleshooting steps can help determine if off-target effects are at play.

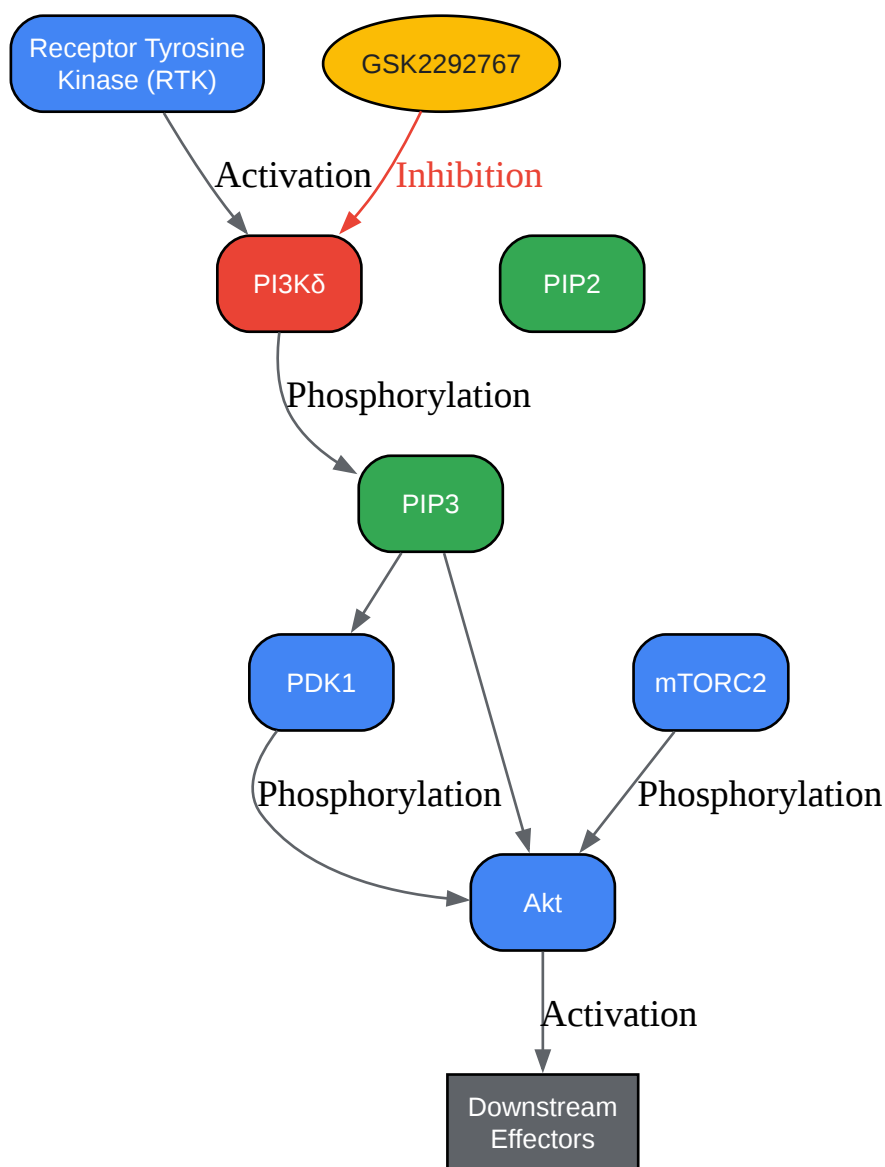
Table 1: Troubleshooting Unexpected Experimental Outcomes

Observation	Potential Cause	Recommended Action
Cellular effect potency (EC50) is significantly different from the biochemical potency (IC50) for PI3K δ .	Off-target effect or issues with compound stability/cell permeability.	Perform a careful dose-response analysis. A significant discrepancy warrants further investigation into off-target effects.
A structurally unrelated PI3K δ inhibitor does not produce the same phenotype.	The observed effect is likely an off-target effect specific to GSK2292767.	Use a control compound with a different chemical scaffold to confirm that the phenotype is not a general consequence of PI3K δ inhibition.
The phenotype is not rescued by a drug-resistant mutant of PI3K δ .	Strong evidence for an off-target effect.	If possible, perform a rescue experiment by overexpressing a version of PI3K δ that is not inhibited by GSK2292767.
Phosphorylation of a downstream component in a parallel pathway is affected.	GSK2292767 may have an off-target in that parallel pathway.	Consult publicly available kinase inhibitor databases to see if GSK2292767 has any known minor off-targets that could explain the observation.

Guide 2: General Workflow for Investigating Off-Target Effects

The following diagram outlines a logical workflow for researchers to follow when investigating potential off-target effects of a kinase inhibitor like **GSK2292767**.





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